

N-(1-phenylethyl)cyclohexanecarboxamide

chemical structure properties

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Compound of Interest

Compound Name: *N*-(1-phenylethyl)cyclohexanecarboxamide

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An In-Depth Technical Guide to **N-(1-phenylethyl)cyclohexanecarboxamide**: Structure, Properties, and Synthesis

Executive Summary

N-(1-phenylethyl)cyclohexanecarboxamide is a chiral amide featuring two key structural motifs highly pertinent to modern drug discovery: a three-dimensional cyclohexyl ring and a chiral 1-phenylethyl group. While specific research on this exact molecule is limited, its constituent parts belong to classes of compounds with significant and diverse pharmacological activities. The cyclohexanecarboxamide core is recognized as a privileged structure in medicinal chemistry, notably in the development of central nervous system agents, while the phenylethyl moiety is a cornerstone of many bioactive molecules.^{[1][2]}

This technical guide provides a comprehensive overview of **N-(1-phenylethyl)cyclohexanecarboxamide** for researchers, scientists, and drug development professionals. It consolidates its known chemical properties, presents a detailed, validated protocol for its synthesis and purification, and offers an expert analysis of its expected

spectroscopic characteristics. Furthermore, it explores the broader pharmacological context of its structural components, highlighting its potential as a valuable scaffold for designing novel therapeutic agents.

Chemical Identity and Core Properties

N-(1-phenylethyl)cyclohexanecarboxamide is composed of a cyclohexanecarboxylic acid backbone joined to a 1-phenylethanamine moiety via a stable amide linkage. The presence of a stereocenter on the ethyl bridge means the compound can exist as two distinct enantiomers, (R)- and (S)-**N-(1-phenylethyl)cyclohexanecarboxamide**, or as a racemic mixture. The non-planar, saturated cyclohexane ring provides a rigid, three-dimensional scaffold, a desirable feature in drug design for achieving specific interactions within a protein's binding pocket.^[2]

Caption: 2D Chemical Structure of **N-(1-phenylethyl)cyclohexanecarboxamide**.

Property	Value	Source
CAS Number	61765-19-3	
Molecular Formula	C ₁₅ H ₂₁ NO	
Molecular Weight	231.34 g/mol	
IUPAC Name	N-(1-phenylethyl)cyclohexane-1-carboxamide	PubChem
Synonyms	N/A	
Chirality	Chiral, contains one stereocenter	

Synthesis and Purification

The synthesis of **N-(1-phenylethyl)cyclohexanecarboxamide** is fundamentally an amide bond formation, one of the most reliable and well-understood reactions in organic synthesis. The most direct approach involves the coupling of a cyclohexanecarboxylic acid derivative with 1-phenylethanamine.

Expertise & Rationale for Experimental Choices

The chosen protocol utilizes cyclohexanecarbonyl chloride as the acylating agent. This is often preferred over using the parent carboxylic acid with a coupling agent for several reasons:

- **Reactivity:** Acid chlorides are highly electrophilic, leading to a rapid and often high-yielding reaction without the need for activating agents.
- **Stoichiometry:** The reaction proceeds with clean stoichiometry, and the primary byproduct is HCl.
- **Byproduct Removal:** The HCl generated is easily neutralized by an amine base (like triethylamine), forming a salt that can be readily removed by an aqueous wash during workup. This simplifies purification compared to removing byproducts from coupling agents (e.g., DCU from DCC).

This self-validating system ensures that the reaction's completion can be easily monitored via Thin Layer Chromatography (TLC) by observing the consumption of the starting amine.

Detailed Experimental Protocol: Amide Coupling

Materials:

- Cyclohexanecarbonyl chloride
- (R/S)-1-Phenylethylamine
- Triethylamine (Et₃N)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

- Hexanes and Ethyl Acetate (EtOAc) for elution

Procedure:

- **Reaction Setup:** To a flame-dried, three-neck round-bottomed flask under an inert atmosphere (N_2 or Ar), add (R/S)-1-phenylethanamine (1.0 eq) and anhydrous DCM (approx. 0.1 M concentration). Cool the solution to 0 °C in an ice bath.
- **Base Addition:** Add triethylamine (1.2 eq) to the solution. This will act as a scavenger for the HCl byproduct.
- **Acyl Chloride Addition:** Add cyclohexanecarbonyl chloride (1.1 eq) dropwise to the stirred solution over 10-15 minutes, ensuring the temperature remains below 5 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 2-4 hours, monitoring the reaction progress by TLC.
- **Quenching:** Upon completion, cool the reaction mixture back to 0 °C and slowly quench with 1 M HCl to neutralize excess triethylamine.
- **Workup:** Transfer the mixture to a separatory funnel.
 - Wash sequentially with 1 M HCl, water, saturated $NaHCO_3$ solution, and finally, brine.
 - Separate the organic layer.
- **Drying and Concentration:** Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude oil or solid by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.
- **Characterization:** Combine the pure fractions, remove the solvent in vacuo, and dry to yield **N-(1-phenylethyl)cyclohexanecarboxamide** as a solid or viscous oil. Confirm identity and purity using methods described in Section 3.

Caption: General workflow for the synthesis and purification of the target compound.

Spectroscopic and Analytical Characterization

While a specific public-facing analytical dataset for this compound is not readily available from major vendors, its structure allows for reliable prediction of its spectroscopic properties based on well-established principles and data from closely related analogs.^{[3][4][5]}

Analytical Technique	Expected Observations
¹ H NMR	Aromatic Protons: Multiplet around 7.2-7.4 ppm (5H). Amide Proton (N-H): Broad singlet, likely between 5.5-6.5 ppm. Methine Proton (CH-Ph): Quintet or multiplet around 5.1 ppm. Cyclohexyl Protons: Complex multiplets between 1.0-2.5 ppm (11H). Methyl Protons (CH ₃): Doublet around 1.4-1.5 ppm (3H).
¹³ C NMR	Carbonyl Carbon (C=O): ~175-177 ppm. Aromatic Carbons: ~126-143 ppm. Methine Carbon (CH-Ph): ~49-51 ppm. Cyclohexyl Carbons: ~25-45 ppm. Methyl Carbon (CH ₃): ~21-23 ppm.
FT-IR (cm ⁻¹)	N-H Stretch: A single, sharp to medium band around 3300-3350 cm ⁻¹ (characteristic of a secondary amide). ^[6] C-H Stretch (Aromatic): Weak to medium bands just above 3000 cm ⁻¹ . C-H Stretch (Aliphatic): Strong bands between 2850-2950 cm ⁻¹ . C=O Stretch (Amide I): A very strong, sharp band around 1640-1660 cm ⁻¹ . N-H Bend (Amide II): A strong band around 1540-1560 cm ⁻¹ .
Mass Spectrometry	Molecular Ion [M] ⁺ : Expected at m/z = 231. Key Fragments: Expect fragments corresponding to the loss of the phenyl group (m/z ~154), the phenylethyl group (m/z = 126, McLafferty rearrangement possible), and cleavage yielding the 1-phenylethylaminium ion (m/z = 120) or the cyclohexanecarbonyl cation (m/z = 111).

Relevance in Medicinal Chemistry and Drug Development

The true value of **N-(1-phenylethyl)cyclohexanecarboxamide** lies in its potential as a molecular scaffold for building more complex drug candidates. Its structure combines two pharmacologically significant motifs.

The Privileged Cyclohexanecarboxamide Scaffold

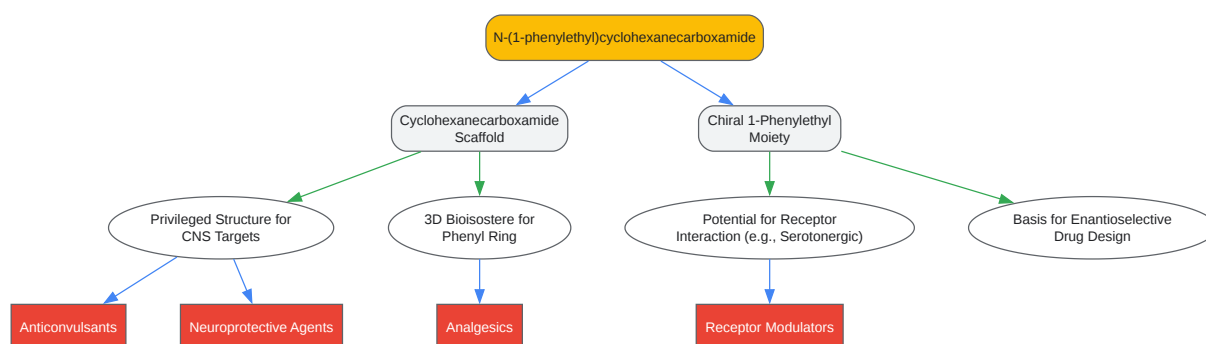
The cyclohexanecarboxamide core is a well-established "privileged structure" in drug design. This term refers to molecular frameworks that are capable of binding to multiple, distinct biological targets.

- **CNS Activity:** Derivatives of cyclohexanecarboxamide have shown significant potential as anticonvulsant agents.^[1] Their mechanism is thought to involve the activation of the Nrf2-ARE pathway, a critical system for mitigating oxidative stress in neurological tissues, which is implicated in conditions like epilepsy.^[1]
- **Bioisosterism:** The three-dimensional, saturated cyclohexane ring is often used as a bioisostere for a flat phenyl ring.^[2] This substitution can increase metabolic stability, improve solubility, and provide more specific van der Waals contacts within a target's binding site, potentially enhancing potency and selectivity.^[2]

The Bioactive 1-Phenylethyl Moiety

The chiral 1-phenylethyl group is also a common feature in many biologically active compounds.

- **Receptor Agonism:** The phenylethyl structure is a classic pharmacophore for interacting with various receptors, particularly in the central nervous system. For example, related structures have been developed as potent and selective 5-HT_{1A} receptor agonists.^[7]
- **Chirality and Selectivity:** The chiral center is critical. Often, biological activity resides predominantly in one enantiomer. Synthesizing enantiomerically pure compounds is a key strategy for developing drugs with improved therapeutic indices and fewer side effects.



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Caption: Relationship between structural features and potential pharmacological relevance.

Safety and Handling

N-(1-phenylethyl)cyclohexanecarboxamide is supplied by vendors for research and development purposes only. As with any chemical of unknown toxicological properties, it should be handled with appropriate safety precautions in a well-ventilated chemical fume hood. Standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, should be worn at all times. The buyer assumes responsibility for confirming the product's identity and purity, as vendors may not provide analytical data.

Conclusion

N-(1-phenylethyl)cyclohexanecarboxamide represents a structurally intriguing and synthetically accessible molecule. While not extensively studied itself, its composition from pharmacologically validated scaffolds—the cyclohexanecarboxamide core and the 1-phenylethyl group—makes it a high-potential starting point for discovery campaigns. The technical information and protocols provided in this guide offer a solid foundation for

researchers to synthesize, characterize, and utilize this compound as a building block in the development of novel therapeutics, particularly in the realm of neuroscience and beyond.

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